

Personal protective equipment for handling C25-140

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Essential Safety and Handling Guide for C25-140

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **C25-140**, a small-molecule inhibitor of the TRAF6-Ubc13 interaction. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

C25-140 is a potent research compound that selectively inhibits the interaction between TNF receptor-associated factor 6 (TRAF6) and ubiquitin-conjugating enzyme E2 N (Ubc13), playing a critical role in modulating NF-κB signaling pathways.[1][2] Its use in preclinical models for autoimmune diseases such as psoriasis and rheumatoid arthritis highlights its therapeutic potential.[1] Due to its biological activity, proper handling and disposal are paramount to minimize exposure and environmental impact.

Personal Protective Equipment (PPE) and Engineering Controls

The following table summarizes the recommended personal protective equipment and engineering controls for handling **C25-140** in various laboratory settings.



Operation	Engineering Controls	Required PPE	Notes
Weighing and Aliquoting (Solid Form)	Certified Chemical Fume Hood	 Nitrile Gloves- Safety Goggles- Lab Coat- N95 Respirator 	To prevent inhalation of fine particles.
Solution Preparation (e.g., in DMSO)	Certified Chemical Fume Hood	- Nitrile Gloves- Safety Goggles- Lab Coat	Ensure adequate ventilation.
Cell Culture and In Vitro Assays	Biosafety Cabinet (BSC)	- Nitrile Gloves- Lab Coat	Standard sterile technique should be followed.
In Vivo Administration	Ventilated Cage Changing Station (if applicable)	- Nitrile Gloves- Lab Coat- Safety Glasses	Handle animals with care to avoid bites or scratches.
Waste Disposal	Designated Hazardous Waste Accumulation Area	- Nitrile Gloves- Safety Goggles- Lab Coat	Follow institutional EHS guidelines.[3][4]

Experimental Protocols: Handling and Preparation of C25-140

- 1. Reconstitution of Lyophilized C25-140
- Objective: To prepare a stock solution of **C25-140** for experimental use.
- Materials:
 - Lyophilized C25-140 powder
 - Anhydrous dimethyl sulfoxide (DMSO)
 - Sterile, conical-bottom polypropylene tubes
 - Calibrated micropipettes and sterile, filtered pipette tips
- Procedure:



- Before opening, centrifuge the vial of lyophilized C25-140 at a low speed to ensure all powder is at the bottom.
- Perform all subsequent steps in a certified chemical fume hood.
- Carefully open the vial.
- Add the calculated volume of DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Recap the vial and vortex gently until the powder is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.[3]
- Store the stock solution aliquots at -20°C or -80°C as recommended by the supplier.
- 2. Preparation of Working Solutions for In Vitro Assays
- Objective: To dilute the C25-140 stock solution to the final working concentration for cellbased experiments.
- Materials:
 - C25-140 stock solution (e.g., 10 mM in DMSO)
 - Appropriate cell culture medium or buffer
 - Sterile microcentrifuge tubes or multi-well plates
- Procedure:
 - Thaw an aliquot of the C25-140 stock solution at room temperature.



- In a sterile environment (e.g., a biosafety cabinet), perform a serial dilution of the stock solution in the appropriate cell culture medium or buffer to achieve the desired final concentration.
- Ensure the final concentration of DMSO in the culture medium is consistent across all experimental conditions and does not exceed a level that is toxic to the cells (typically <0.5%).
- Use the freshly prepared working solution immediately.

Operational and Disposal Plans

Storage:

- Solid Form: Store lyophilized C25-140 at the temperature specified by the supplier, typically -20°C, in a desiccated environment.
- Stock Solutions: Store DMSO stock solutions in tightly sealed aliquots at -20°C or -80°C to maintain stability and prevent degradation. Avoid repeated freeze-thaw cycles.

Waste Disposal:

Proper disposal of **C25-140** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.[3][4]

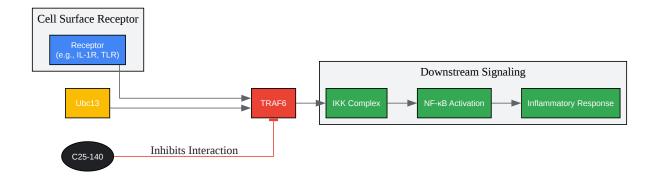


Waste Type	Disposal Container	Disposal Procedure
Unused Solid C25-140	Labeled Hazardous Chemical Waste Container	Collect in a sealed container and dispose of through the institution's Environmental Health and Safety (EHS) office.[4]
Unused Stock and Working Solutions	Liquid Hazardous Chemical Waste Container	Collect in a compatible, leak- proof container. Do not pour down the drain. Arrange for pickup by the EHS office.[3]
Contaminated Labware (pipette tips, tubes, gloves)	Solid Hazardous Chemical Waste Container	Collect in a designated, lined container. Seal the container when full and arrange for pickup by the EHS office.[3]
Contaminated Cell Culture Media	Liquid Hazardous Chemical Waste Container	Aspirate into a flask containing a suitable disinfectant (e.g., 10% bleach) and allow for an appropriate contact time before disposing as hazardous liquid waste.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway inhibited by **C25-140** and the general experimental workflow for its use.

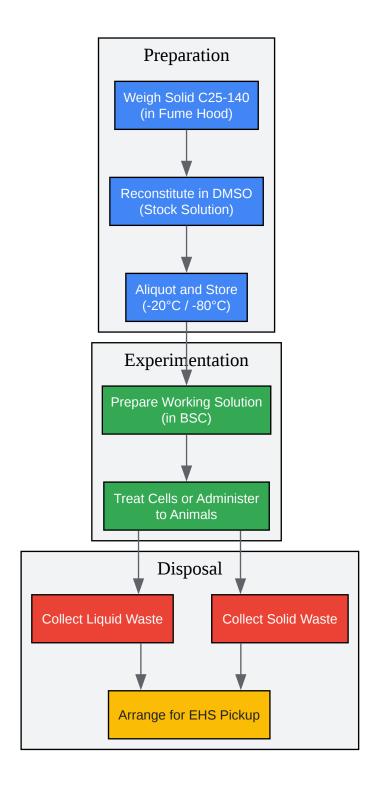




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Caption: TRAF6-Ubc13 Signaling Pathway Inhibition by C25-140.





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Caption: General Experimental Workflow for Handling C25-140.



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